

An In-depth Technical Guide to the Chemical Properties of Acid Red 119

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Compound of Interest

Compound Name: Acid red 119

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Introduction

Acid Red 119, also known by its Colour Index name C.I. 262085 and CAS number 12220-20-1, is a synthetic anionic dye belonging to the di-azo class of compounds. Its molecular structure features two azo (-N=N-) groups, which are responsible for its characteristic red color. The presence of sulfonic acid groups confers water solubility and allows it to be classified as an acid dye. This technical guide provides a comprehensive overview of the known chemical properties of **Acid Red 119**, including its physicochemical characteristics, a general synthesis protocol, and an exploration of its biological interactions, with a focus on its toxicological profile. This information is intended to be a valuable resource for researchers and professionals in the fields of chemistry, toxicology, and drug development who may encounter or utilize this compound in their work.

Physicochemical Properties

The fundamental chemical and physical properties of **Acid Red 119** are summarized in the table below. These properties are crucial for understanding its behavior in various chemical and biological systems.

Property	Value	References
IUPAC Name	disodium;3-[[N-ethyl-4-[[4-[(3-sulfonatophenyl)diazenyl]naphtalen-1-yl]diazenyl]anilino]methyl]benzenesulfonate	[1]
Synonyms	C.I. Acid Red 119, C.I. 262085, Acid Red V, Weak Acid Red Brown V	[2][3]
CAS Number	12220-20-1 (primary), 70210-06-9	[2][3][4][5]
Molecular Formula	C ₃₁ H ₂₅ N ₅ Na ₂ O ₆ S ₂	[2][4][6]
Molecular Weight	637.67 g/mol	[2][3][4]
Appearance	Red to dark red powder	[6]
Solubility	Soluble in water and alcohol; Insoluble in ether.	[6]
Stability	Stable under acidic pH conditions; less stable in alkaline environments.	[6]
Melting Point	>320 °C	[7]

Spectroscopic Data

While comprehensive, publicly available spectroscopic data for **Acid Red 119** is limited, general characteristics for azo dyes can be inferred.

- **UV-Vis Spectroscopy:** Azo dyes characteristically exhibit strong absorption bands in the visible region of the electromagnetic spectrum, which is responsible for their color. For a similar red azo dye, Acid Red B, the maximum absorption peak (λ_{max}) is observed at 510 nm in the visible region, with other strong absorption peaks in the ultraviolet range (250-350

nm). These absorptions are attributed to π - π^* and n - π^* electronic transitions within the benzene rings and azo bonds.[8]

- Infrared (IR) Spectroscopy: The IR spectrum of an azo dye would be expected to show characteristic peaks for its functional groups. Key absorptions would include those for N=N stretching (azo group), C-H stretching and bending from the aromatic rings, S=O stretching from the sulfonate groups, and C-N stretching.[9][10][11]

Experimental Protocols

General Synthesis of Acid Red 119

The synthesis of **Acid Red 119** is a multi-step process involving two diazotization and two azo coupling reactions.[2] The general procedure is as follows:

- First Diazotization: 3-Aminobenzenesulfonic acid is diazotized by reacting it with a cold, acidic solution of sodium nitrite. This reaction is typically carried out at a low temperature (0-5 °C) to ensure the stability of the resulting diazonium salt.
- First Azo Coupling: The diazonium salt of 3-aminobenzenesulfonic acid is then coupled with naphthalen-1-amine.
- Second Diazotization: The product from the first coupling reaction, which now contains a primary aromatic amine group from the naphthalen-1-amine moiety, is subjected to a second diazotization reaction under similar cold, acidic conditions.
- Second Azo Coupling: The resulting di-azo diazonium salt is finally coupled with 3-(ethyl(phenyl)amino)methyl)benzenesulfonic acid to yield the final product, **Acid Red 119**.

A detailed, generalized experimental protocol for the synthesis of azo dyes is provided below. Specific quantities and reaction conditions would need to be optimized for the synthesis of **Acid Red 119**.

Diazotization of an Aromatic Amine:

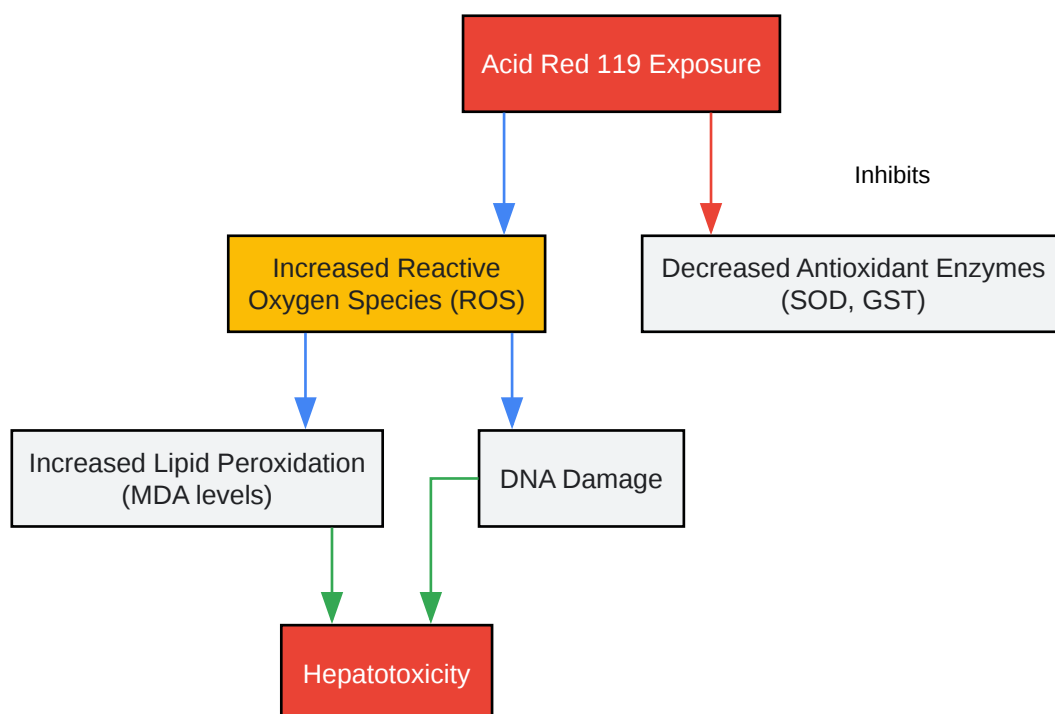
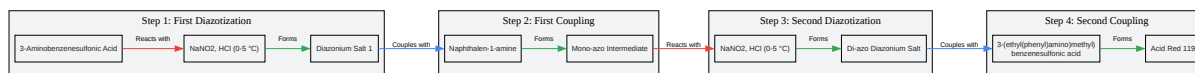
- A primary aromatic amine is dissolved or suspended in a mineral acid (e.g., hydrochloric acid) and cooled to 0-5 °C in an ice bath.

- A solution of sodium nitrite in water is added dropwise to the amine solution, maintaining the low temperature.
- The reaction is stirred for a period of time to ensure complete formation of the diazonium salt.

Azo Coupling with a Coupling Component (e.g., a Naphthol or Aromatic Amine):

- The coupling component is dissolved in an appropriate solvent (e.g., an alkaline solution for phenols/naphthols or an acidic solution for amines).
- The solution of the coupling component is also cooled to 0-5 °C.
- The cold diazonium salt solution is slowly added to the cold solution of the coupling component with vigorous stirring.
- The pH of the reaction mixture may need to be adjusted to facilitate the coupling reaction.
- The resulting azo dye often precipitates out of the solution and can be collected by filtration, washed, and dried.^{[12][13][14][15][16][17]}

Below is a workflow diagram illustrating the general synthesis of a di-azo dye.



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